

# Physicochemical properties of 5-Fluoro-2,3-dihydrobenzofuran

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Fluoro-2,3-dihydrobenzofuran

Cat. No.: B1344187

[Get Quote](#)

## An In-depth Technical Guide on the Physicochemical Properties of 5-Fluoro-2,3-dihydrobenzofuran

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental characterization protocols, and synthetic relevance of **5-Fluoro-2,3-dihydrobenzofuran**. The information is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry. This compound serves as a crucial building block in the synthesis of a variety of biologically active molecules.[1]

## Core Physicochemical Properties

**5-Fluoro-2,3-dihydrobenzofuran** is a fluorinated heterocyclic compound with the chemical formula  $C_8H_7FO$ . [2] Its structural and physical characteristics make it a versatile intermediate in organic synthesis.

Property	Value	Source(s)
CAS Number	245762-35-0	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO	[1][2]
Molecular Weight	138.14 g/mol	[1][2]
Appearance	Colourless Oil	[2]
Boiling Point	191.6 ± 29.0 °C (Predicted)	[2]
Density	1.214 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[2]
Storage Temperature	2-8°C, protected from light, -20°C Freezer, Under inert atmosphere	[1][2]

## Experimental Protocols

The characterization and quality control of **5-Fluoro-2,3-dihydrobenzofuran** rely on standard analytical techniques to confirm its structure, purity, and identity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of the molecule.

- <sup>1</sup>H NMR Spectroscopy: Used to determine the number and environment of hydrogen atoms. Chemical shifts (δ) are reported in parts per million (ppm) relative to an internal standard like tetramethylsilane (TMS). Signal multiplicities are described as singlet (s), doublet (d), triplet (t), quartet (q), or multiplet (m), and coupling constants (J) are quoted in Hertz (Hz).[3]
- <sup>13</sup>C NMR Spectroscopy: Provides information about the carbon skeleton of the molecule.
- <sup>19</sup>F NMR Spectroscopy: Specifically used to analyze the fluorine atom within the structure, which is a key identifier for this compound.[4]

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern, confirming the compound's identity.

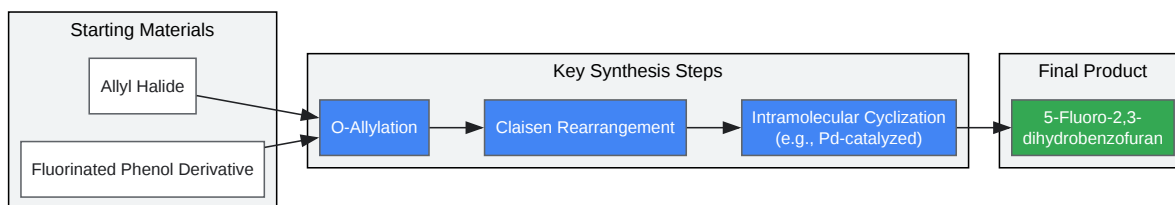
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique separates the compound from any volatile impurities before it enters the mass spectrometer, providing a measure of purity and identity.<sup>[5]</sup> The mass spectrum reveals the mass-to-charge ratio ( $m/z$ ) of the parent molecule and its fragments.<sup>[6]</sup>
- Liquid Chromatography-Mass Spectrometry (LC-MS): Used to determine the mass and purity of the compound.<sup>[3]</sup> An ion trap mass spectrometer can be used for this purpose.<sup>[3]</sup>
- High-Resolution Mass Spectrometry (HRMS): Provides a highly accurate mass measurement, which can be used to confirm the elemental composition of the molecule.<sup>[3]</sup>

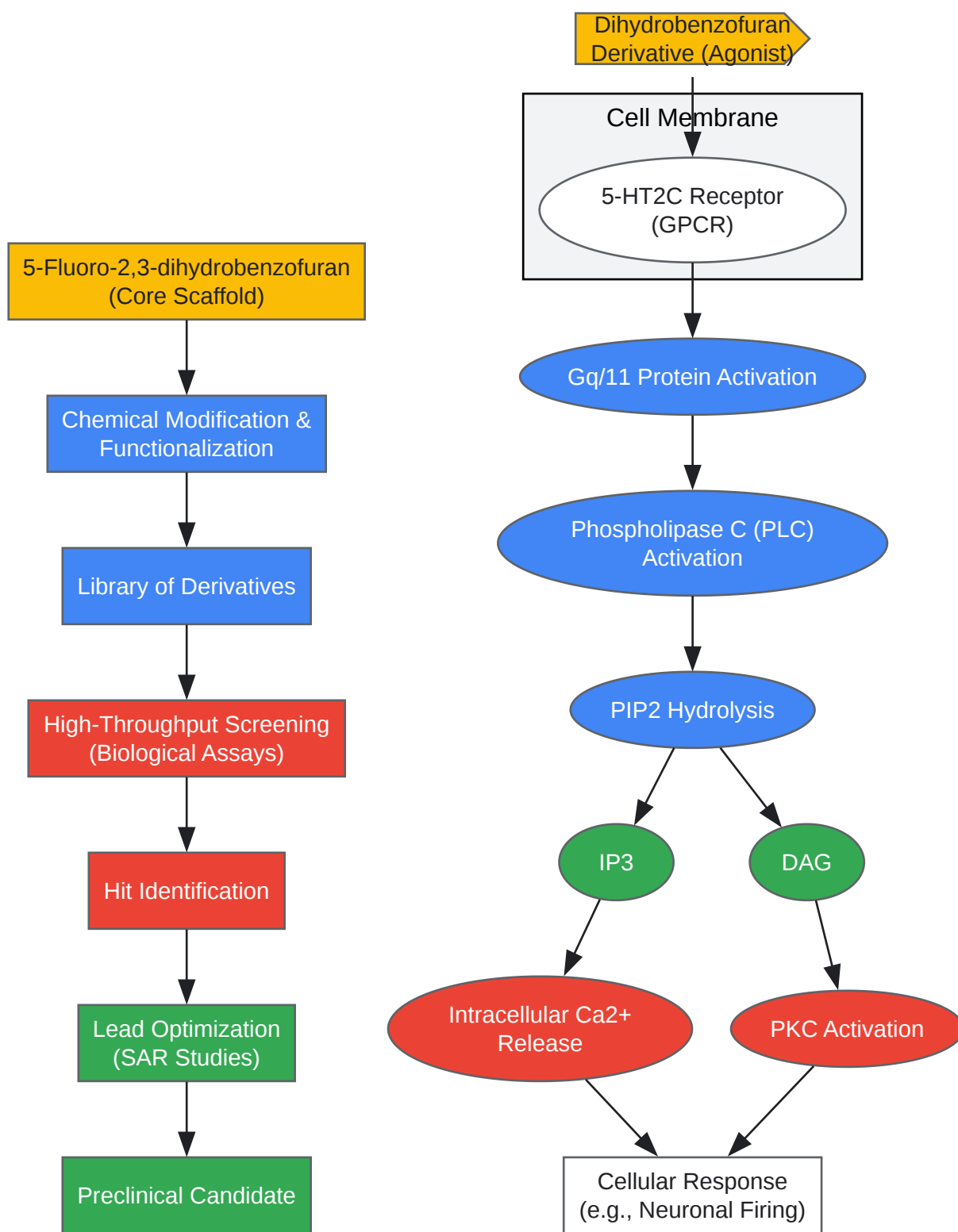
## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation at various wavelengths. The C-F bond and other characteristic bonds within the dihydrobenzofuran structure will produce distinct peaks in the IR spectrum.<sup>[5][7]</sup>

## Synthesis and Application Workflows

**5-Fluoro-2,3-dihydrobenzofuran** is a valuable intermediate. The following diagrams illustrate a general synthesis approach and its application in drug discovery.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Fluoro-2,3-dihydrobenzofuran [myskinrecipes.com]
- 2. 245762-35-0 CAS MSDS (5-Fluoro-2,3-dihydrobenzo[b]furan) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Synthesis and Characterization of 5-(2-Fluoro-4-[11C]methoxyphenyl)-2,2-dimethyl-3,4-dihydro-2H-pyrano[2,3-b]pyridine-7-carboxamide as a PET Imaging Ligand for Metabotropic Glutamate Receptor 2 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. biophysics.org [biophysics.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Infrared Spectroscopic Signatures of the Fluorous Effect Arise from a Change of Conformational Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical properties of 5-Fluoro-2,3-dihydrobenzofuran]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1344187#physicochemical-properties-of-5-fluoro-2-3-dihydrobenzofuran]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)